

Application Notes and Protocols for AS1938909 in High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS1938909

Cat. No.: B15540900

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

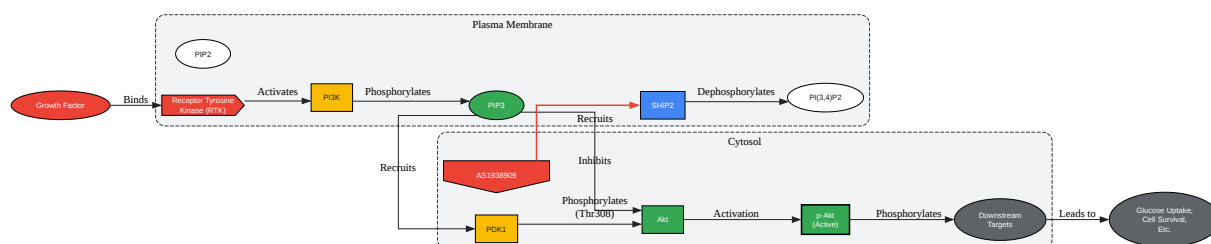
AS1938909 is a potent and selective cell-permeable inhibitor of the SH2 domain-containing inositol 5-phosphatase 2 (SHIP2). SHIP2 is a key negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is crucial for cellular processes such as growth, proliferation, survival, and glucose metabolism. By hydrolyzing the 5-phosphate from phosphatidylinositol-3,4,5-trisphosphate (PIP3), SHIP2 attenuates downstream Akt signaling. Inhibition of SHIP2 by **AS1938909** leads to an increase in PIP3 levels, resulting in the activation of Akt and subsequent downstream effects, including enhanced glucose uptake. These characteristics make **AS1938909** a valuable tool for studying the physiological roles of SHIP2 and for identifying novel modulators of the PI3K/Akt pathway in a high-throughput screening (HTS) setting.

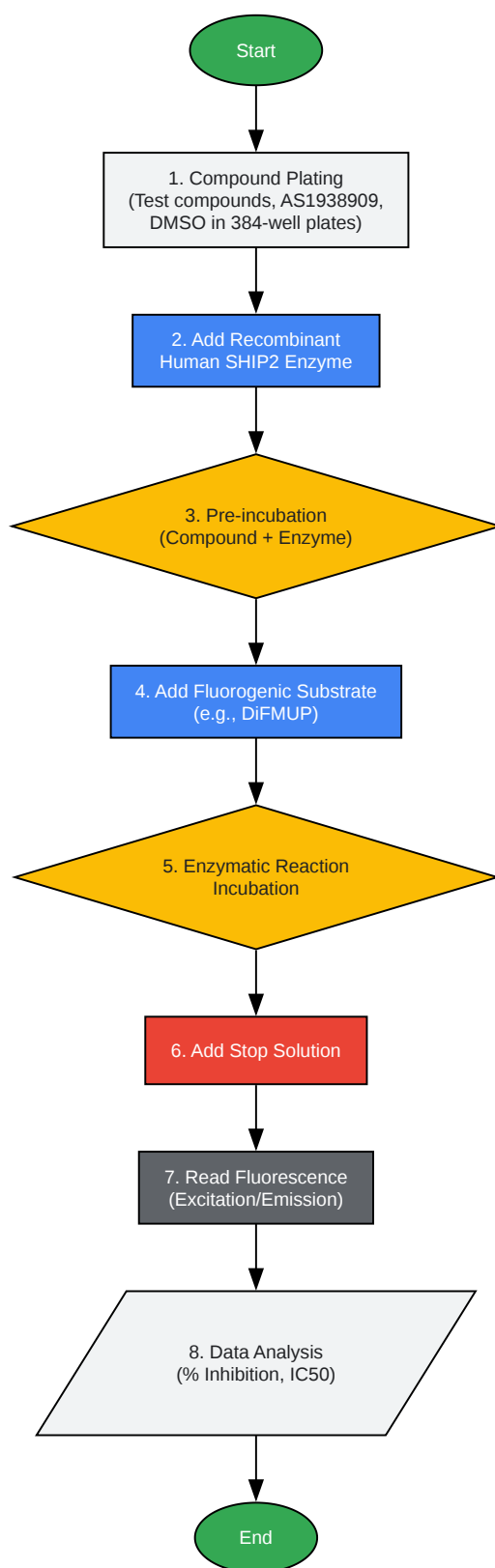
These application notes provide detailed protocols for utilizing **AS1938909** in both biochemical and cell-based high-throughput screening assays to identify and characterize novel SHIP2 inhibitors.

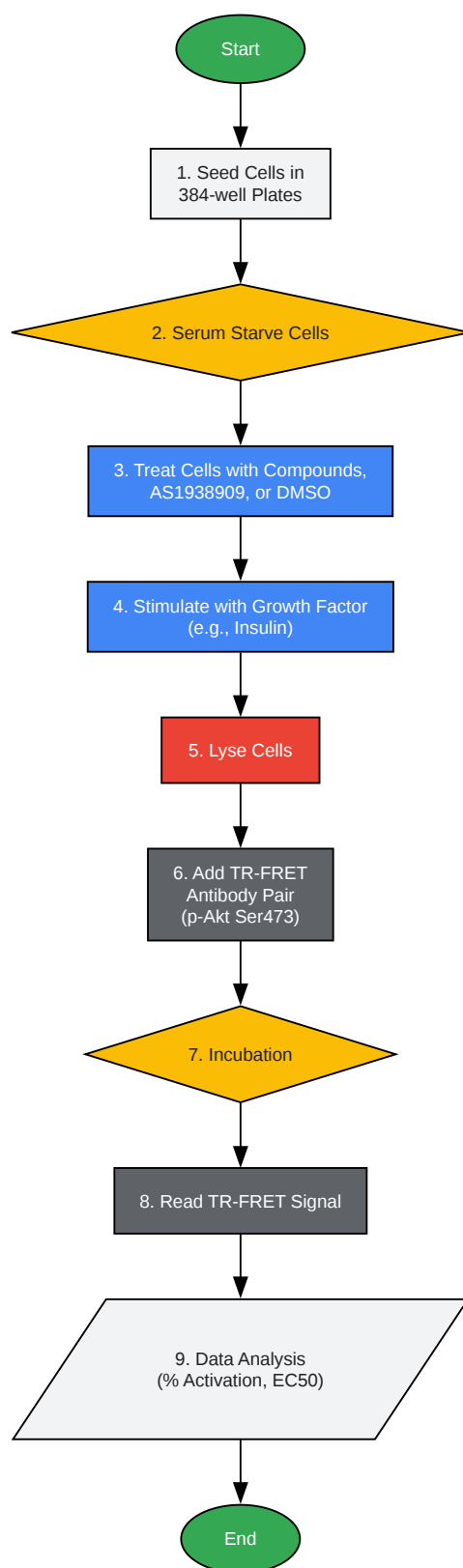
Mechanism of Action and Signaling Pathway

AS1938909 acts as a competitive inhibitor of SHIP2, targeting its phosphatase activity. By blocking the conversion of PIP3 to phosphatidylinositol-3,4-bisphosphate (PI(3,4)P2), **AS1938909** effectively enhances the signaling cascade downstream of PI3K. This leads to

increased phosphorylation and activation of Akt at key residues (Threonine 308 and Serine 473), which in turn modulates the activity of a multitude of downstream targets involved in glucose metabolism and cell survival.







[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for AS1938909 in High-Throughput Screening]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15540900#using-as1938909-in-a-high-throughput-screening-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com